

An In-depth Technical Guide to 3-Bromo-6-methoxypicolinaldehyde

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Compound of Interest

Compound Name: 3-Bromo-6-methoxypicolinaldehyde

Cat. No.: B1278903

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-6-methoxypicolinaldehyde**, a valuable pyridine derivative for synthetic chemistry and drug discovery. This document outlines its chemical properties, a detailed synthesis protocol, and its applications as a research chemical.

Chemical Identity and Properties

3-Bromo-6-methoxypicolinaldehyde, with the IUPAC name 3-bromo-6-methoxy-2-pyridinecarbaldehyde or 3-bromo-6-methoxypyridine-2-carbaldehyde, is a substituted pyridine compound.^[1] It serves as a key intermediate in the synthesis of more complex molecules in the pharmaceutical and agrochemical industries.^[2]

Table 1: Physicochemical Properties of **3-Bromo-6-methoxypicolinaldehyde**

Property	Value	Reference
IUPAC Name	3-bromo-6-methoxy-2-pyridinecarbaldehyde	
Synonyms	3-Bromo-6-methoxypicolinaldehyde, 3-bromo-2-formyl-6-methoxypyridine	[1]
CAS Number	269058-49-3	[1]
Molecular Formula	C7H6BrNO2	[1]
Molecular Weight	216.03 g/mol	[1]
Appearance	Off-white to light yellow solid	[1]
Boiling Point	253.3 ± 35.0 °C at 760 mmHg	[1]
Density	1.606 ± 0.06 g/cm ³ (Predicted)	[1]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C	[1]

Experimental Protocols

2.1. Synthesis of 3-Bromo-6-methoxypicolinaldehyde

The following protocol describes the synthesis of **3-bromo-6-methoxypicolinaldehyde** from 3-bromo-2-(hydroxymethyl)-6-methoxypyridine.[1]

Materials:

- 3-bromo-2-(hydroxymethyl)-6-methoxypyridine (3.25 g, 14.9 mmol)
- Manganese dioxide (9.07 g, 104 mmol)
- Chloroform (50 mL)
- Silica gel for column chromatography

- Ethyl acetate
- Hexane

Procedure:

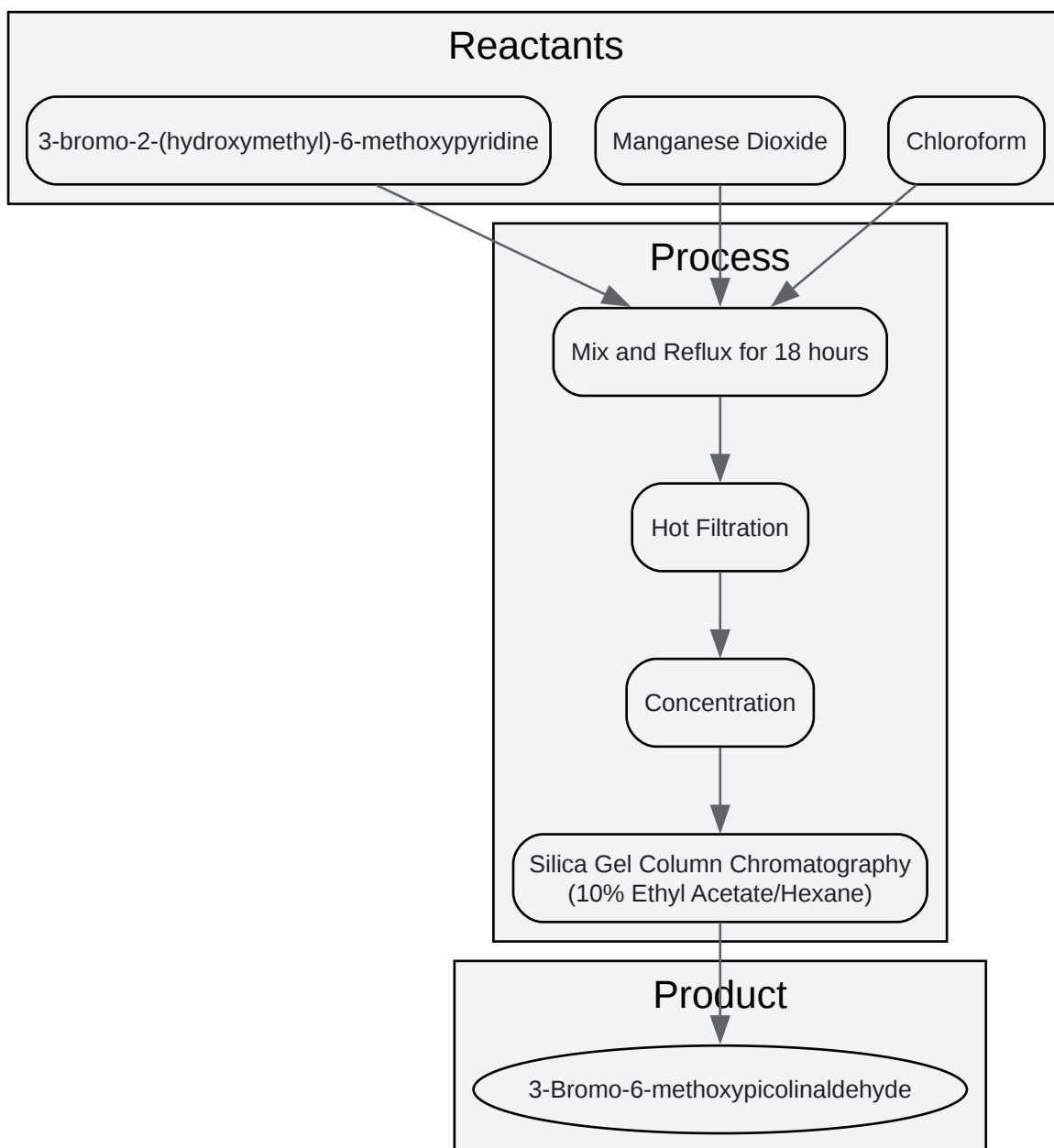
- A mixture of 3-bromo-2-(hydroxymethyl)-6-methoxypyridine (3.25 g, 14.9 mmol) and manganese dioxide (9.07 g, 104 mmol) in chloroform (50 mL) was heated to reflux for 18 hours.
- After the reaction was complete, the reaction mixture was filtered while hot.
- The filtrate was concentrated under reduced pressure.
- The resulting residue was purified by silica gel column chromatography, eluting with 10% ethyl acetate in hexane.
- This process afforded 3-bromo-6-methoxy-2-pyridinecarboxaldehyde as a solid (2.55 g, 80% yield).^[1]

Visualized Workflows and Relationships

3.1. Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **3-Bromo-6-methoxypicolinaldehyde**.

Synthesis of 3-Bromo-6-methoxypicolinaldehyde



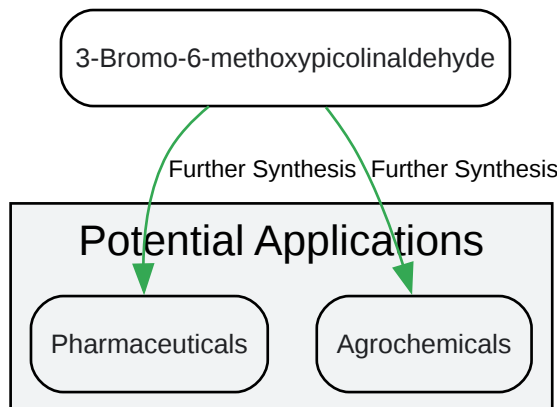
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Synthesis workflow for **3-Bromo-6-methoxypicolinaldehyde**.

3.2. Role as a Synthetic Intermediate

This diagram illustrates the role of **3-Bromo-6-methoxypicolinaldehyde** as a key intermediate in the development of more complex chemical entities.

Application as a Synthetic Intermediate



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Role of **3-Bromo-6-methoxypicolinaldehyde** in synthesis.

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References

- 1. 3-BroMo-6-Methoxy-2-pyridinecarboxaldehyde CAS#: 269058-49-3 [amp.chemicalbook.com]
- 2. 3-Bromo-6-Methylpicolinaldehyde [myskinrecipes.com]
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